

Scalable manufacturing processes for (S)-3-(4-Fluorophenyl)morpholine HCl

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Compound of Interest

Compound Name: (S)-3-(4-Fluorophenyl)morpholine
hydrochloride

CAS No.: 1391469-10-5

Cat. No.: B2719593

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Application Note: Scalable Manufacturing of (S)-3-(4-Fluorophenyl)morpholine HCl

Abstract

(S)-3-(4-Fluorophenyl)morpholine hydrochloride is a critical chiral intermediate in the synthesis of Neurokinin-1 (NK1) receptor antagonists, most notably Aprepitant (Emend®) and Vestipitant.[1] As clinical demand for these antagonists grows, the transition from medicinal chemistry scale (milligrams) to pilot and manufacturing scale (kilograms) requires a robust, cost-effective, and safe protocol. This guide details a scalable "Lactam Reduction Route" starting from the chiral pool precursor (S)-4-fluorophenylglycine.[1] This pathway is selected for its superior control over enantiopurity (>99% ee), avoidance of expensive chiral resolution screens, and use of standard industrial unit operations.

Introduction & Strategic Route Selection

The synthesis of 3-aryl morpholines presents a specific challenge: introducing the aryl group at the 3-position (alpha to the nitrogen) while maintaining chiral integrity.

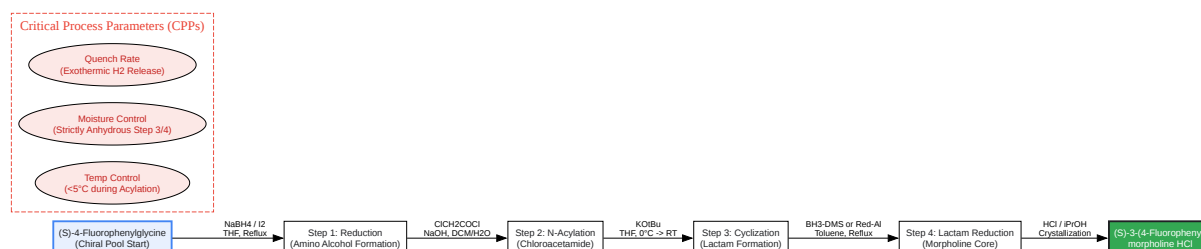
Comparison of Synthetic Strategies

Strategy	Scalability	Cost	Enantiopurity Risk	Verdict
A. Chiral Resolution (Racemic Synthesis + Tartaric Acid Resolution)	High	Low (Materials)	High (Requires recycling of unwanted isomer)	Viable but labor-intensive.[1]
B. CIAT (Crystallization Induced Asymmetric Transformation)	Medium	High (Catalyst)	Low (Very high purity)	Excellent but IP-heavy and complex optimization.
C. Chiral Pool (From (S)-4-Fluorophenylglycine)	High	Medium	Low (Stereocenter is fixed early)	Recommended for reliability and speed.[1]

Selected Route: The Lactam Reduction Protocol This guide focuses on Route C, utilizing (S)-4-fluorophenylglycine.[1] This route constructs the morpholine ring step-wise via an acyclic amino alcohol and a lactam intermediate. This avoids the dimerization and over-alkylation side reactions common in direct cyclization methods (e.g., using dibromoethane).

Process Flow Visualization

The following diagram illustrates the critical chemical transformations and logic flow for the manufacturing process.



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Caption: Logical flow of the Lactam Reduction Route, highlighting key reagents and Critical Process Parameters (CPPs).

Detailed Experimental Protocol

Step 1: Reduction of (S)-4-Fluorophenylglycine

Objective: Convert the carboxylic acid to a primary alcohol without racemizing the alpha-amine.
[1]

- Reagents:
 - (S)-4-Fluorophenylglycine (1.0 equiv)[1]
 - Sodium Borohydride (NaBH₄) (2.5 equiv)
 - Iodine (I₂) (1.0 equiv) or BF₃·Et₂O
 - Solvent: Anhydrous THF

- Protocol:
 - Charge (S)-4-fluorophenylglycine and NaBH₄ into a reactor under N₂.[\[1\]](#)
 - Add anhydrous THF. Cool to 0°C.[\[1\]](#)
 - Critical Step: Add I₂ in THF dropwise over 1 hour. Note: Massive H₂ evolution.[\[1\]](#) Ensure adequate venting.[\[1\]](#)
 - Heat to reflux for 12–18 hours. Monitor by HPLC for disappearance of starting material.[\[1\]](#)
 - Quench: Cool to 0°C. Add Methanol carefully until gas evolution ceases.
 - Concentrate to remove THF.[\[1\]](#) Dissolve residue in 20% aqueous KOH. Stir for 4 hours to break borate complexes.
 - Extract with DCM or MTBE.[\[1\]](#) Dry (MgSO₄) and concentrate.[\[2\]](#)
- Target Intermediate: (S)-2-amino-2-(4-fluorophenyl)ethanol.[\[1\]](#)[\[3\]](#)
- Yield Expectation: 85–90%.

Step 2 & 3: Acylation and Cyclization (One-Pot Telescoped)

Objective: Form the morpholine ring via a stable lactam intermediate.[\[1\]](#)

- Reagents:
 - Amino Alcohol (from Step 1) (1.0 equiv)[\[2\]](#)
 - Chloroacetyl chloride (1.1 equiv)
 - Biphasic Base: NaOH (aq) / DCM OR Anhydrous Base: KOtBu / THF
- Protocol:
 - Acylation: Dissolve Amino Alcohol in DCM/20% NaOH (1:1). Cool to -5°C.[\[1\]](#)

- Add Chloroacetyl chloride dropwise, maintaining $T < 5^{\circ}\text{C}$. Stir 1 h.
- Separate phases.^{[1][2]} Wash organic layer with water.^[1] Do not concentrate to dryness if telescoping.^[1]
- Cyclization: Swap solvent to anhydrous THF (via distillation).
- Cool to 0°C . Add Potassium tert-butoxide (KOtBu) (1.5 equiv) portion-wise.
- Stir at RT for 4 hours. The intramolecular Williamson ether synthesis closes the ring.
- Quench with saturated NH_4Cl .^{[1][2]} Extract with EtOAc.^{[1][2]}
- Target Intermediate: (S)-5-(4-fluorophenyl)morpholin-3-one.^{[1][4]}
- Yield Expectation: 75–80% (over 2 steps).

Step 4: Reduction of Lactam to Morpholine

Objective: Remove the carbonyl oxygen to yield the final amine core.

- Reagents:
 - Lactam Intermediate (1.0 equiv)
 - Borane-Dimethyl Sulfide ($\text{BH}_3\text{-DMS}$) (2.0 M in THF, 2.5 equiv) OR Red-Al (Sodium bis(2-methoxyethoxy)aluminum hydride).^[1]
- Protocol:
 - Dissolve Lactam in anhydrous THF or Toluene.
 - Add Reducing Agent dropwise at RT.^[1]
 - Heat to reflux (65°C for THF, 110°C for Toluene) for 4–6 hours.
 - Workup (Critical): Cool to 0°C . Carefully quench with MeOH (for Borane) or dilute NaOH (for Red-Al).

- For Borane: Add 6M HCl and reflux for 1 hour to break the B-N complex.
- Basify with NaOH to pH > 12.[\[1\]](#) Extract with Toluene or MTBE.[\[1\]](#)

Step 5: Salt Formation (HCl)

- Protocol:
 - Dissolve the free base oil in Isopropyl Alcohol (IPA) (5 volumes).
 - Add concentrated HCl (aq) or HCl in IPA (1.1 equiv) dropwise at RT.
 - Cool to 0–5°C and age for 2 hours.
 - Filter the white crystalline solid.[\[1\]](#) Wash with cold IPA.
 - Dry in a vacuum oven at 45°C.

Process Control & Data Specifications

Quantitative Summary Table

Parameter	Specification / Range	Notes
Overall Yield	55% – 65%	From Phenylglycine start. [1]
Enantiomeric Excess (ee)	> 99.0%	Determined by Chiral HPLC (Chiralcel OD-H). [1]
Chemical Purity	> 98.5%	HPLC (AUC).
Residual Solvent	< 5000 ppm (IPA)	ICH Q3C limits.
Appearance	White to Off-white Solid	Hygroscopic salt. [1]

Analytical Method (HPLC)

- Column: Chiralcel OD-H, 250 x 4.6 mm, 5 µm.[\[1\]](#)
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)

- Detection: UV @ 254 nm.[1][2]
- Retention: (R)-isomer elutes first; (S)-isomer elutes second (verify with standards).

Safety & Waste Management (EHS)

- Borane/Hydrides: BH₃-DMS and Red-Al are pyrophoric and generate flammable hydrogen gas upon contact with moisture.[1] Reactors must be grounded and inerted (N₂/Ar). Vent lines must be sized for emergency pressure relief.[1]
- Chloroacetyl Chloride: Highly corrosive and a lachrymator.[1] Handle in a closed system or fume hood.[1]
- Fluorinated Waste: While the fluorine is on the ring, standard organic waste disposal is generally acceptable. Avoid incineration conditions that generate HF unless the facility is equipped with scrubbers.[1]

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